

Best practices for dissolving and storing Reversine stock solutions

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Compound of Interest

Compound Name: Reversin 205

Cat. No.: B172063

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Technical Support Center: Reversine

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for dissolving and storing Reversine stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Reversine?

The recommended solvent for dissolving Reversine is dimethyl sulfoxide (DMSO).^{[1][2][3]} Reversine is soluble in DMSO, but insoluble in water and ethanol.^[2] For optimal results, it is recommended to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of Reversine.^[2]

Q2: What is the maximum concentration for a Reversine stock solution in DMSO?

Reversine can be dissolved in DMSO to prepare stock solutions at various concentrations, typically ranging from 5 mg/mL to 20 mg/mL.^{[2][3]} Some suppliers indicate that achieving a 20 mg/mL (50.83 mM) concentration may require ultrasonication.^{[3][4]}

Q3: How should I store the powdered (lyophilized) form of Reversine?

The powdered form of Reversine is stable for up to three years when stored at -20°C.^{[2][3]}

Q4: What are the optimal storage conditions for Reversine stock solutions?

Reversine stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.^{[2][4]} For long-term storage, -80°C is recommended, where the solution is stable for up to one year.^{[2][4]} For shorter-term storage, -20°C is suitable, with stability for one to six months.^{[2][4]} It is also crucial to protect the stock solution from direct sunlight.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Reversine	The Reversine powder is not fully dissolving in DMSO.	Use ultrasonication to aid dissolution, especially for higher concentrations. [3] [4] Ensure you are using fresh, anhydrous DMSO as moisture can impede solubility. [2] Gently warming the solution to 37°C while vortexing may also help. [5]
Precipitate Forms in Stock Solution After Freezing	The concentration of the stock solution is too high, or the solution was not properly dissolved initially.	Before use, warm the vial to room temperature and vortex thoroughly to ensure any precipitate is redissolved. If the issue persists, consider preparing a new stock solution at a slightly lower concentration.
Cloudy or Discolored Solution	This may indicate contamination or degradation of the Reversine solution.	Discard the solution and prepare a fresh stock. To prevent this, always use sterile techniques and high-quality solvents.
Inconsistent Experimental Results	This could be due to inaccurate stock solution concentration or degradation of Reversine.	Ensure accurate weighing and solvent volume when preparing the stock solution. Aliquot the stock solution to minimize freeze-thaw cycles which can degrade the compound. [2] [4] Always use a fresh aliquot for each experiment.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	393.49 g/mol	[1][3]
Solubility in DMSO	5 mg/mL (12.71 mM) to 20 mg/mL (50.83 mM)	[2][3]
Solubility in Water	Insoluble	[2]
Solubility in Ethanol	Insoluble	[2]
Powder Storage	3 years at -20°C	[2][3]
Stock Solution Storage	1 year at -80°C in solvent; 1-6 months at -20°C in solvent	[2][4]

Experimental Protocols

Protocol for Preparing a 10 mM Reversine Stock Solution in DMSO

Materials:

- Reversine powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

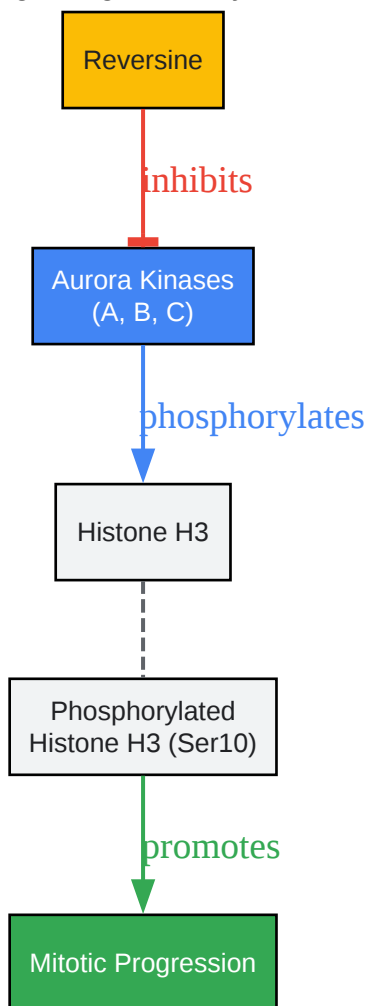
Procedure:

- Equilibrate Reversine: Allow the vial of Reversine powder to come to room temperature before opening to prevent condensation of atmospheric moisture.

- Calculate Required Mass: To prepare a 10 mM stock solution, use the following calculation (Molecular Weight of Reversine = 393.49 g/mol):
 - For 1 mL of a 10 mM solution, you will need: $0.01 \text{ mol/L} * 1 \text{ L}/1000 \text{ mL} * 393.49 \text{ g/mol} * 1000 \text{ mg/g} = 3.93 \text{ mg}$ of Reversine.
- Dissolution:
 - Carefully weigh out the required amount of Reversine powder and place it in a sterile tube.
 - Add the calculated volume of anhydrous DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator for a few minutes to aid dissolution.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This will minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (1-6 months).
 - Protect the vials from light during storage and handling.

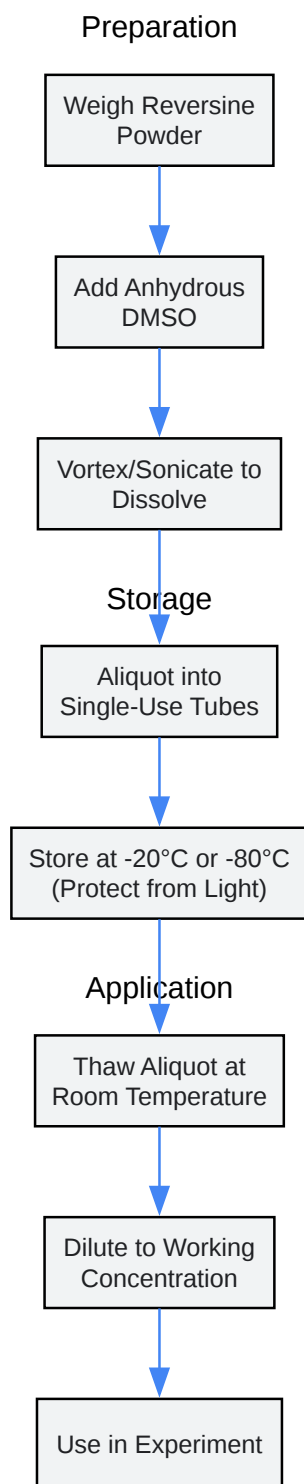
Visualizations

Simplified Signaling Pathway of Reversine Action

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Caption: Simplified diagram of Reversine's inhibitory action on Aurora kinases.

Experimental Workflow for Reversine Stock Solution Preparation



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Caption: Workflow for preparing and storing Reversine stock solutions.

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